

Comparative Guide: ¹H NMR Spectrum Analysis of 5-Hydroxy-2-methylbenzonitrile

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Compound of Interest

Compound Name: 5-hydroxy-2-methylbenzonitrile

CAS No.: 101349-82-0

Cat. No.: B6151872

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Executive Summary & Application Context

5-Hydroxy-2-methylbenzonitrile (also known as 3-cyano-4-methylphenol) is a critical pharmacophore scaffold, appearing as an intermediate in the synthesis of PI3K inhibitors and as a bioactive natural product sequestered by arthropods (e.g., *Glomeris* spp.).

Accurate structural characterization of this compound is often complicated by two factors:

- **Labile Proton Exchange:** The phenolic hydroxyl group exhibits extreme chemical shift variability (5.0 – 10.5 ppm) depending on solvent choice.
- **Regioisomeric Confusion:** It is frequently confused with its isomer, 4-hydroxy-2-methylbenzonitrile, which shares identical mass (MW 133.15) and similar polarity.

This guide provides a definitive protocol for validating the 5-hydroxy regioisomer using ¹H NMR, comparing solvent performance, and establishing splitting patterns that rule out false positives.

Structural Context & Theoretical Prediction[1]

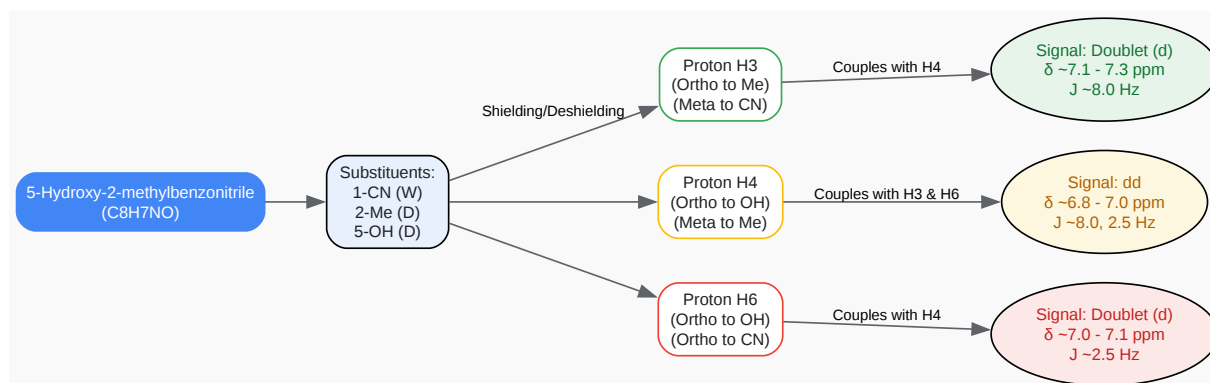
To interpret the spectrum, we must first map the scalar coupling network. The molecule consists of a trisubstituted benzene ring with a "1,2,5" substitution pattern (Benzonitrile=1).

Molecular Geometry & Coupling Network

- Protons: Three aromatic protons (δ 7.2-7.4), one methyl group (δ 2.3), and one hydroxyl (δ 10.0).
CC1=CC=C(C#N)C=C1O
- Coupling Logic:
 - J_{ortho} & J_{meta}
: Vicinal (Ortho) coupling ($J_{\text{ortho}} \approx 8$ Hz).
 - J_{meta} & J_{para}
: Meta coupling ($J_{\text{meta}} \approx 2$ Hz).
 - J_{para} & J_{ortho}
: Para coupling (negligible/broadening).

Visualization: Structural Assignment Workflow

The following diagram maps the specific protons to their expected splitting signals.



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Caption: Predicted splitting tree based on 1,2,5-substitution. H4 is the diagnostic 'doublet of doublets' linking the spin system.

Comparative Analysis: Solvent System Performance

The choice of solvent is not merely about solubility; it dictates the visibility of the phenolic proton and the resolution of the aromatic region.

Table 1: Solvent Performance Matrix

Feature	DMSO-d6 (Recommended)	CDCl3 (Alternative)	Methanol-d4 (Not Recommended)
OH Signal	Sharp Singlet (9.8 - 10.2 ppm). H-bonding stabilizes the proton, preventing exchange.	Broad/Invisible. Rapid exchange causes peak broadening; shift drifts with concentration.	Absent. Rapid exchange with solvent deuterium (OD) eliminates the signal entirely.
Aromatic Resolution	High. Polar character separates H4 and H6 effectively.	Medium. Risk of overlap between H4/H6 due to lack of H-bonding stabilization.	High. Good resolution, but loss of OH signal removes a validation checkpoint.
Water Peak	3.33 ppm (Usually distinct).	1.56 ppm (Can overlap with impurities).	4.87 ppm (Interferes with OH region if not exchanged).
Suitability	Best for full characterization.	Good for non-polar impurities check.	Useful only if OH detection is irrelevant.

Key Insight: For publication-quality data, DMSO-d6 is mandatory. The presence of the sharp phenolic singlet at ~10 ppm serves as an internal purity check; if this peak is broad or absent in DMSO, the sample is likely wet or acidic.

Isomeric Differentiation (The "Self-Validating" Protocol)

The most common analytical error is misidentifying the 5-hydroxy isomer as the 4-hydroxy isomer (4-hydroxy-2-methylbenzonitrile). Mass spectrometry cannot distinguish them. ¹H NMR is the only rapid method to do so.

The "Splitting Fingerprint" Test

To validate your compound as **5-hydroxy-2-methylbenzonitrile**, observe the aromatic splitting patterns.

Feature	5-Hydroxy Isomer (Target)	4-Hydroxy Isomer (False Positive)
Coupling Logic	H3 and H4 are neighbors (Ortho).	H3 is isolated (between Me and CN).
H3 Signal	Doublet (d, ~8 Hz)	Singlet (s) (or weak meta doublet)
H4/H5 Signal	Doublet of Doublets (dd) (H4)	Doublet (d) (H5 couples to H6)
Conclusion	Requires Ortho Coupling (d)	Requires Singlet (s)

Validation Rule: If you see a sharp aromatic singlet around 6.7-7.0 ppm, you likely have the 4-hydroxy isomer, not the 5-hydroxy target.

Experimental Protocol

Reagents & Equipment[2][3][4][5][6]

- Compound: >5 mg **5-hydroxy-2-methylbenzonitrile**.
- Solvent: DMSO-d₆ (99.9% D) + 0.03% TMS (Tetramethylsilane).
- Instrument: 400 MHz or higher (600 MHz recommended for resolving H4/H6).

Step-by-Step Workflow

- Preparation: Dissolve 5-10 mg of sample in 0.6 mL DMSO-d₆. Ensure complete dissolution (sonicate if necessary).
- Acquisition:
 - Pulse Angle: 30° or 90°.
 - Relaxation Delay (D1): >5 seconds. (Critical: Phenolic protons have long T1 times; short delays reduce integration accuracy).
 - Scans: 16 (minimum) to 64.

- Processing:
 - Reference TMS to 0.00 ppm or residual DMSO pentet to 2.50 ppm.
 - Apply exponential multiplication (LB = 0.3 Hz) for sensitivity, or Gaussian for resolution.
- D2O Shake (Optional Validation):
 - After acquiring the standard spectrum, add 1 drop of D2O to the tube.
 - Shake and re-acquire.
 - Result: The peak at ~10 ppm (OH) should disappear. The aromatic peaks will remain but may shift slightly.

Detailed Spectral Assignment (DMSO-d6)

Based on substituent effects and literature data on similar benzonitrile derivatives [1, 2], the following assignment is the standard for the pure compound.

Shift (ppm)	Mult.	Integral	Coupling (Hz)	Assignment	Structural Logic
10.10 - 10.30	s (br)	1H	-	-OH	Phenolic proton (Deshielded by H-bond).
7.25 - 7.35	d	1H	8.2	H-3	Meta to CN, Ortho to Me. Most deshielded aromatic.
7.05 - 7.15	d	1H	2.6	H-6	Ortho to CN (deshield), Ortho to OH (shield).
6.90 - 7.00	dd	1H	8.2, 2.6	H-4	Ortho to OH (shield), Para to CN.
2.35 - 2.45	s	3H	-	-CH3	Benzylic methyl. Deshielded by CN ortho effect.

References

- Glukhova, E. et al. (2018).[1] Defensive secretions of the millipede *Glomeris connexa*: Identification of **5-hydroxy-2-methylbenzonitrile**. *Journal of Chemical Ecology*.
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- Abraham, R. J. et al. (2006). The effect of dimethyl sulphoxide versus chloroform solvent on ¹H chemical shifts. Magnetic Resonance in Chemistry.
- BenchChem. (2025).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Comparative Guide to Benzonitrile Derivatives.

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